Technical Guide: Molecular Weight of Ethyl Hydrogen Azelate

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	9-Ethoxy-9-oxononanoic acid
Cat. No.:	B1279157

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl hydrogen azelate, a monoester of azelaic acid, is a compound of interest in various chemical and pharmaceutical research areas. An accurate understanding of its fundamental physicochemical properties is crucial for its application in synthesis, formulation, and drug development. This document provides a definitive guide to the molecular weight of ethyl hydrogen azelate, calculated from its molecular formula.

Molecular Formula and Structure

Ethyl hydrogen azelate is chemically known as **9-ethoxy-9-oxononanoic acid** or nonanedioic acid, monoethyl ester. Its molecular formula is $C_{11}H_{20}O_4$.[1]

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for ethyl hydrogen azelate is detailed below.

Experimental Protocols: Molecular Weight Calculation

The molecular weight was determined computationally based on the molecular formula and the standard atomic weights of the elements.

Tech Support

Methodology:

- Identify the molecular formula: The molecular formula for ethyl hydrogen azelate was determined to be $C_{11}H_{20}O_4$.[1]

- Determine the atomic weights of constituent elements: The standard atomic weights for Carbon (C), Hydrogen (H), and Oxygen (O) were obtained from the International Union of Pure and Applied Chemistry (IUPAC).

- Calculate the total mass for each element: The number of atoms of each element in the molecular formula was multiplied by its respective atomic weight.

- Sum the total masses: The sum of the total masses of all elements provides the molecular weight of the compound.
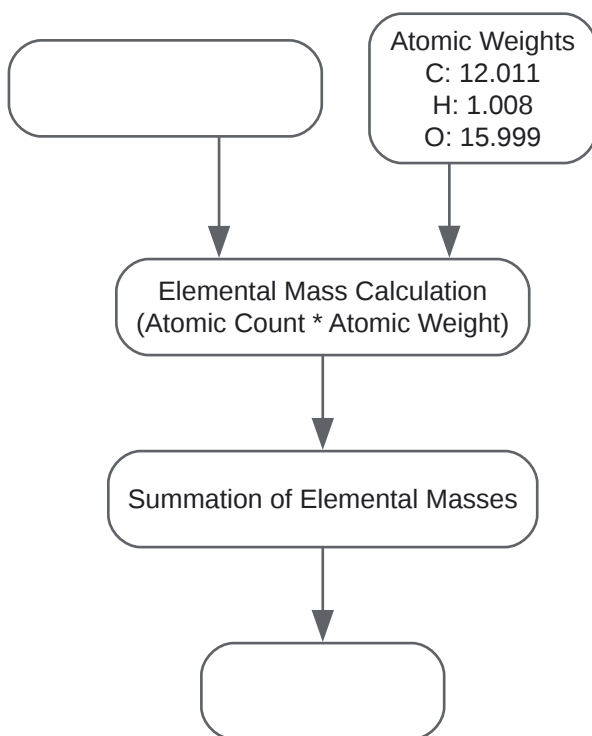
Data Presentation

The quantitative data used in the calculation of the molecular weight of ethyl hydrogen azelate are summarized in the table below.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Mass (g/mol)
Carbon	C	11	12.011	132.121
Hydrogen	H	20	1.008	20.160
Oxygen	O	4	15.999	63.996
Total	216.277			

Therefore, the molecular weight of ethyl hydrogen azelate is 216.277 g/mol .

Visualization of Calculation Workflow

The logical workflow for the calculation of the molecular weight of ethyl hydrogen azelate is depicted in the following diagram.

```
┌─────────────────┐      ┌──────────────────┐
│                 │      │  Atomic Weights   │
│                 │      │   C: 12.011       │
│                 │      │   H: 1.008        │
│                 │      │   O: 15.999       │
└────────┬────────┘      └─────────┬────────┘
         │                         │
         ▼                         ▼
    ┌────────────────────────────────────┐
    │   Elemental Mass Calculation        │
    │   (Atomic Count * Atomic Weight)    │
    └──────────────────┬─────────────────┘
                       │
                       ▼
    ┌────────────────────────────────────┐
    │   Summation of Elemental Masses     │
    └──────────────────┬─────────────────┘
                       │
                       ▼
              ┌─────────────────┐
              │                 │
              │                 │
              └─────────────────┘
```

Click to download full resolution via product page

Caption: Workflow for Molecular Weight Calculation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: *info@benchchem.com* *or* *Request Quote Online.*

References

- 1. Azelaic acid, monoethyl ester [webbook.nist.gov]

- To cite this document: BenchChem. [Technical Guide: Molecular Weight of Ethyl Hydrogen Azelate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279157#molecular-weight-of-ethyl-hydrogen-azelate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com